

2,3,5-Trimethylhexane CAS number and molecular formula

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Compound of Interest

Compound Name: 2,3,5-Trimethylhexane

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An In-depth Technical Guide to 2,3,5-Trimethylhexane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,3,5-trimethylhexane**, a branched-chain alkane. It details its chemical identity, physicochemical properties, synthesis methodologies, and analytical protocols. This document is intended to serve as a valuable resource for researchers and professionals in chemistry and related fields, offering in-depth information for laboratory applications and theoretical understanding.

Chemical Identification and Formula

2,3,5-Trimethylhexane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a hexane backbone with three methyl group substituents at positions 2, 3, and 5.

Molecular Formula: C_9H_{20} ^{[1][2]}

CAS Number: 1069-53-0

Physicochemical Properties

The physical and chemical properties of **2,3,5-trimethylhexane** are summarized in the table below. These properties are crucial for its application as a solvent and a component in fuels.

Property	Value	Reference
Molecular Weight	128.26 g/mol	[3]
Appearance	Colorless liquid	
Density	0.7258 g/cm ³ at 20 °C	[2]
Boiling Point	131.4 °C	[2]
Melting Point	-127.9 °C	[2]
Flash Point	24.4 ± 11.7 °C	[2]
Refractive Index	1.4037	[2]
Solubility	Insoluble in water; soluble in organic solvents.	[1]

Experimental Protocols

Synthesis of Branched Alkanes via Grignard Reaction

A common and versatile method for the synthesis of branched alkanes like **2,3,5-trimethylhexane** is through a Grignard reaction, followed by the reduction of the resulting tertiary alcohol.[4] This multi-step synthesis allows for the controlled construction of the carbon skeleton.

Step 1: Grignard Reagent Formation

- Preparation: All glassware must be rigorously dried to exclude moisture, as Grignard reagents are highly water-sensitive. The reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).[5]
- Initiation: Place magnesium turnings in a flask. Activation of the magnesium surface can be achieved by adding a small crystal of iodine.[5]

- **Reaction:** A solution of an appropriate alkyl halide (e.g., 2-bromobutane) in an anhydrous ether solvent (such as diethyl ether or THF) is added dropwise to the magnesium suspension. The reaction is initiated when the color of the iodine disappears and a gentle reflux is observed.[5]
- **Completion:** After the addition of the alkyl halide is complete, the mixture is typically refluxed for a period to ensure the complete formation of the Grignard reagent.

Step 2: Reaction with a Ketone

- **Addition:** The prepared Grignard reagent is cooled to 0 °C. A solution of a suitable ketone (e.g., 4-methyl-2-pentanone) in anhydrous ether is then added dropwise.[4]
- **Workup:** After the reaction is complete, it is quenched by the careful addition of a saturated aqueous solution of ammonium chloride or a dilute acid.[4] This step protonates the alkoxide intermediate to form a tertiary alcohol.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic extracts are then washed, dried, and the solvent is removed to yield the crude tertiary alcohol.[4]

Step 3: Reduction of the Tertiary Alcohol

The final step to obtain the alkane is the reduction of the tertiary alcohol. This can be achieved through various methods, such as reaction with a strong acid and a reducing agent.

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **2,3,5-trimethylhexane**, especially in complex mixtures such as gasoline.[6]

- **Principle:** The sample is vaporized and injected into a gas chromatograph, where components are separated based on their boiling points and interactions with the stationary phase of the column. The separated components then enter a mass spectrometer, where

they are ionized and fragmented, producing a unique mass spectrum that allows for identification.

- **Application:** ASTM D5769 provides a standard test method for the determination of aromatics in gasoline by GC-MS, and similar principles can be applied to the analysis of branched alkanes.^{[6][7]} The method involves a multi-point calibration with standards to ensure accurate quantification.
- **Isomer Discrimination:** A significant challenge in the analysis of trimethylhexanes is the differentiation of its structural isomers, which often have similar boiling points and mass spectra. The use of high-resolution capillary columns and careful analysis of retention indices can aid in their separation and identification.^[8]

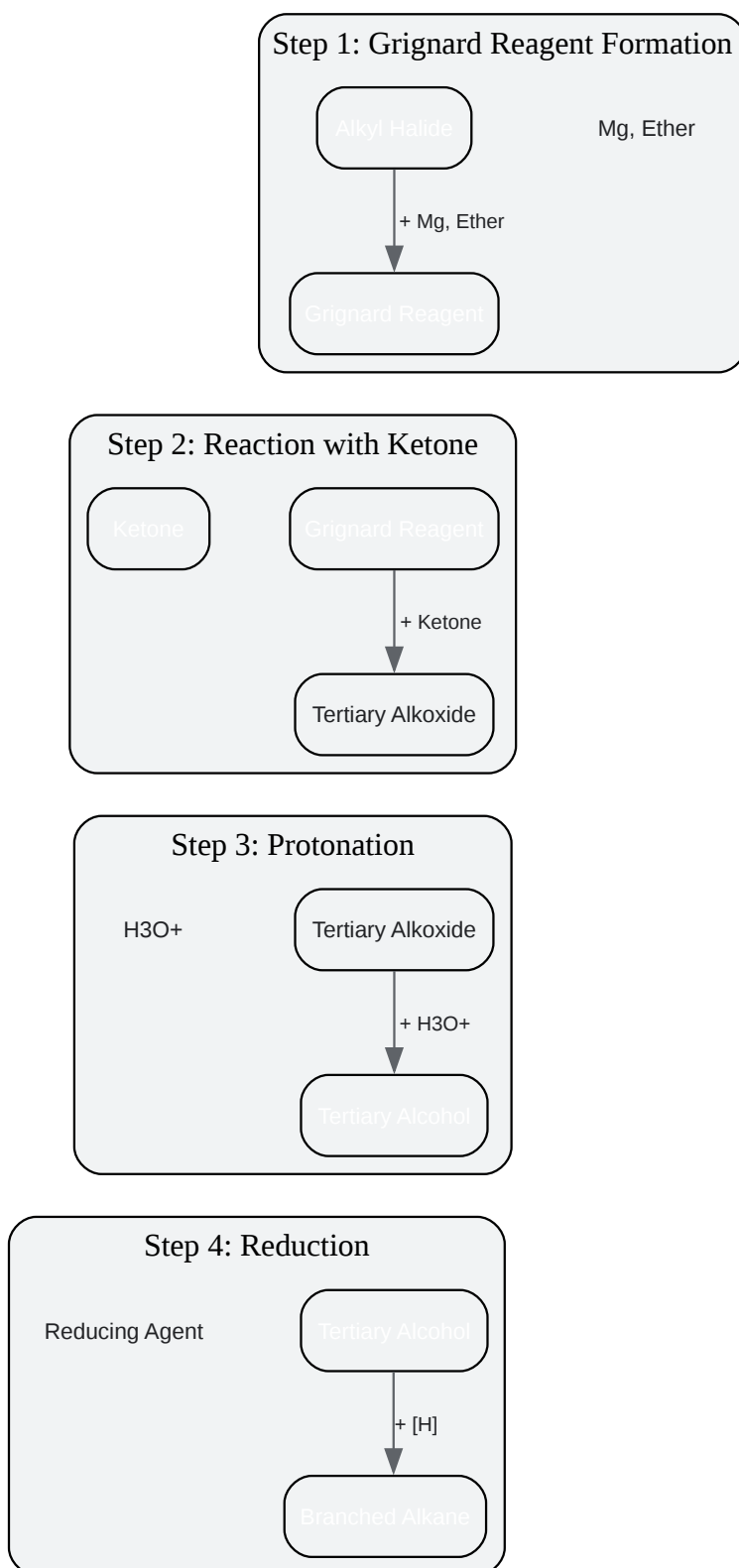
Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are invaluable tools for the structural elucidation of organic molecules.

- ^1H NMR: Provides information about the different types of protons in the molecule and their connectivity. For **2,3,5-trimethylhexane**, the spectrum would show a complex pattern of overlapping signals in the aliphatic region due to the presence of multiple methyl, methylene, and methine groups.
- ^{13}C NMR: Shows distinct signals for each unique carbon atom in the molecule, providing a clear picture of the carbon skeleton.^[3] Spectra can be referenced in databases for comparison.^[9]

Visualizations

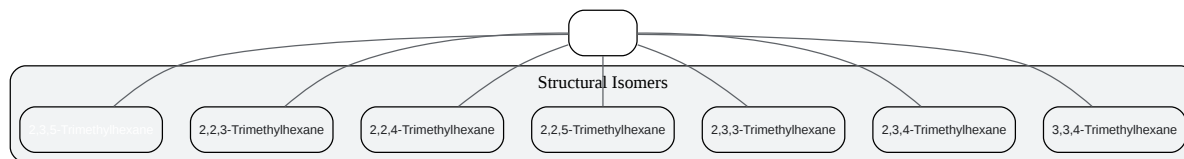
Synthesis of a Branched Alkane via Grignard Reaction



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Caption: Workflow for the synthesis of a branched alkane.

Isomeric Relationship of Trimethylhexanes



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Caption: Structural isomers of trimethylhexane.

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